Synthesis of 4-Chloro-2-cyclopropyl-6-methylpyrimidine experimental protocol

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Compound of Interest

Compound Name:	*4-Chloro-2-cyclopropyl-6-methylpyrimidine*
CAS No.:	*7043-11-0*
Cat. No.:	*B1461289*

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An Application Note and Experimental Protocol for the Synthesis of **4-Chloro-2-cyclopropyl-6-methylpyrimidine**

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Abstract

This document provides a comprehensive, two-step experimental protocol for the synthesis of **4-Chloro-2-cyclopropyl-6-methylpyrimidine**, a valuable heterocyclic building block in medicinal chemistry and drug discovery. The synthesis commences with the condensation of 1-cyclopropylbutane-1,3-dione and guanidine carbonate to form the intermediate 2-amino-4-cyclopropyl-6-methylpyrimidine. This intermediate is subsequently converted to 2-cyclopropyl-6-methylpyrimidin-4-ol, which then undergoes chlorination using phosphorus oxychloride ($POCl_3$) to yield the final product. This guide emphasizes the causality behind procedural choices, robust safety measures, and methods for characterization, ensuring a reliable and reproducible workflow for researchers.

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Introduction

Substituted pyrimidines are a cornerstone of heterocyclic chemistry, forming the core scaffold of numerous pharmaceuticals and biologically active compounds. **4-Chloro-2-cyclopropyl-6-methylpyrimidine** (CAS No. 7043-11-0) is a key intermediate, offering multiple reactive sites for further functionalization in synthetic chemistry programs.[1] The chloro-substituent at the 4-position is an excellent leaving group for nucleophilic aromatic substitution, while the cyclopropyl and methyl groups modulate the molecule's steric and electronic properties.

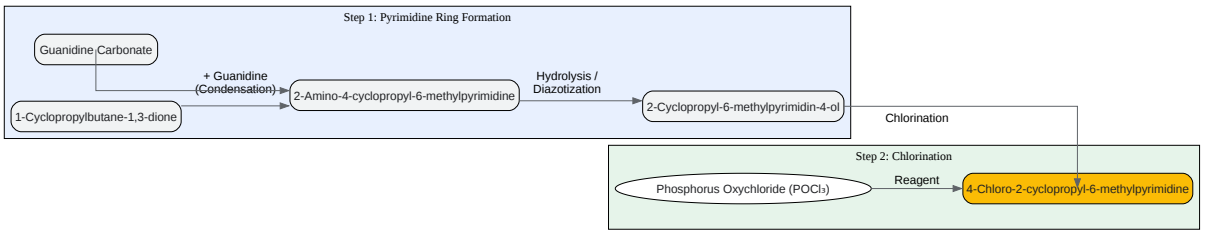
The synthetic strategy detailed herein is a robust and well-established pathway for constructing such pyrimidine systems. It involves two primary stages:

- Pyrimidine Ring Formation: Construction of the core heterocyclic ring via a condensation reaction.
- Chlorination: Conversion of a pyrimidinol intermediate to the target chloropyrimidine.

This protocol is designed to be self-validating by providing clear explanations for each step, from reagent selection to work-up procedures, ensuring both efficiency and safety.

Overall Synthetic Scheme

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Caption: Two-step synthesis of **4-Chloro-2-cyclopropyl-6-methylpyrimidine**.

Part 1: Synthesis of 2-cyclopropyl-6-methylpyrimidin-4-ol

This initial stage involves two reactions: the formation of an aminopyrimidine intermediate followed by its conversion to the corresponding pyrimidinol.

Synthesis of 2-Amino-4-cyclopropyl-6-methylpyrimidine (Intermediate I)

Principle and Rationale: This reaction is a classic Biginelli-type condensation. 1-cyclopropylbutane-1,3-dione provides the C-C-C-C backbone, while guanidine serves as the N-C-N source to form the heterocyclic ring. The reaction is typically base-catalyzed and driven by the removal of water. A patent describing a similar synthesis confirms this approach is effective. [2]

Materials and Reagents

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Reagent/Solvent	CAS No.	M.W. (g/mol)	Quantity	Notes
1-Cyclopropylbutane-1,3-dione	26978-43-4	126.15	10.0 g (79.3 mmol)	Starting material
Guanidine Carbonate	593-85-1	180.16	15.0 g (83.3 mmol)	N-C-N source
Water (Deionized)	7732-18-5	18.02	150 mL	Reaction solvent
Dichloromethane (DCM)	75-09-2	84.93	~300 mL	Extraction solvent
Magnesium Sulfate (anhydrous)	7487-88-9	120.37	As needed	Drying agent

Experimental Protocol

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 1-cyclopropyl-butane-1,3-dione (10.0 g), guanidine carbonate (15.0 g), and deionized water (150 mL).[2]
- Heat the mixture to 95 °C with vigorous stirring. Maintain this temperature for 5 hours.[2] The mixture will become a suspension.
- After 5 hours, cool the reaction mixture to room temperature and then concentrate it under reduced pressure to a final volume of approximately 50 mL.[2]
- Transfer the cooled aqueous concentrate to a separatory funnel and extract the product with dichloromethane (3 x 100 mL).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield a solid residue.[2]

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- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure 2-amino-4-cyclopropyl-6-methylpyrimidine. Expected yield is approximately 5 g.[2]

Synthesis of 2-cyclopropyl-6-methylpyrimidin-4-ol (Intermediate II)

Principle and Rationale: The conversion of the 2-amino group to a hydroxyl group is a standard transformation in heterocyclic chemistry, typically achieved via diazotization with sodium nitrite in an acidic medium, followed by warming to decompose the diazonium salt. This produces the more stable pyrimidin-4-one tautomer, which is the necessary precursor for the subsequent chlorination step.

Materials and Reagents

Reagent/Solvent	CAS No.	M.W. (g/mol)	Quantity	Notes
2-Amino-4-cyclopropyl-6-methylpyrimidine	136551-03-8	151.20	5.0 g (33.1 mmol)	Intermediate I
Sulfuric Acid (conc.)	7664-93-9	98.08	~10 mL	Acidic medium
Sodium Nitrite ($NaNO_2$)	7632-00-0	69.00	2.5 g (36.2 mmol)	Diazotizing agent
Water (Deionized)	7732-18-5	18.02	~100 mL	Solvent

Experimental Protocol

- In a 250 mL beaker, carefully add concentrated sulfuric acid (~10 mL) to deionized water (50 mL) while cooling in an ice bath.
- To the cooled acid solution, add 2-amino-4-cyclopropyl-6-methylpyrimidine (5.0 g) in portions with stirring until fully dissolved. Maintain the temperature below 10 °C.

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- In a separate beaker, dissolve sodium nitrite (2.5 g) in water (20 mL).
- Slowly add the sodium nitrite solution dropwise to the stirred pyrimidine solution, ensuring the temperature remains between 0-5 °C. Stir for an additional 30 minutes at this temperature.
- Remove the ice bath and gently warm the reaction mixture to 50-60 °C. Nitrogen gas will evolve as the diazonium salt decomposes. Continue warming until gas evolution ceases (approx. 1-2 hours).
- Cool the reaction mixture to room temperature. The product, 2-cyclopropyl-6-methylpyrimidin-4-ol, will precipitate.
- Collect the solid by vacuum filtration, wash thoroughly with cold water, and dry under vacuum to yield the desired pyrimidinol intermediate.

Part 2: Synthesis of 4-Chloro-2-cyclopropyl-6-methylpyrimidine

Principle and Rationale: The conversion of a pyrimidinol (or its pyrimidinone tautomer) to a chloropyrimidine is a crucial transformation. Phosphorus oxychloride ($POCl_3$) is the reagent of choice for this reaction.[3][4] It acts as both a chlorinating agent and a dehydrating agent. The mechanism is analogous to a Vilsmeier-Haack reaction, where $POCl_3$ activates the carbonyl oxygen of the pyrimidinone, facilitating nucleophilic attack by chloride.[5][6][7] The reaction is often performed at reflux, and sometimes a tertiary amine base is added to neutralize the HCl byproduct, driving the equilibrium towards the product.[8][9]

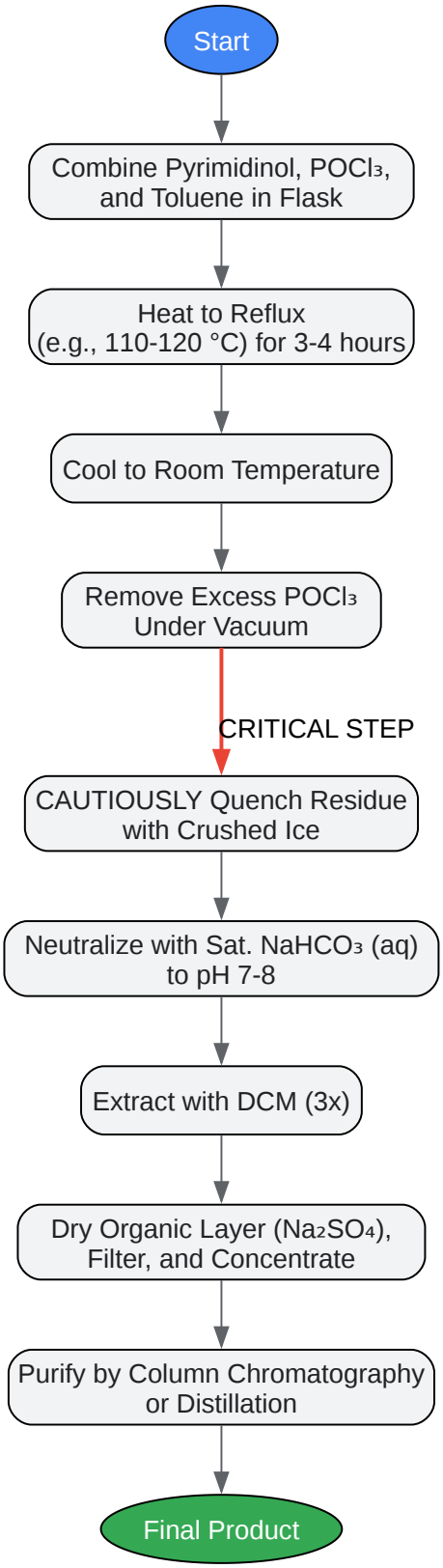
Materials and Reagents

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Reagent/Solvent	CAS No.	M.W. (g/mol)	Quantity	Notes
2-Cyclopropyl-6-methylpyrimidin-4-ol	155981-22-7	152.18	4.0 g (26.3 mmol)	Intermediate II
Phosphorus Oxychloride ($POCl_3$)	10025-87-3	153.33	25 mL (~41 g)	Chlorinating agent and solvent; use in excess[4][10]
N,N-Diisopropylethylamine (DIPEA)	7087-68-5	129.24	5.4 mL (31.5 mmol)	Optional: HCl scavenger[8]
Toluene	108-88-3	92.14	50 mL	Optional: Co-solvent[8]
Dichloromethane (DCM)	75-09-2	84.93	~200 mL	Extraction solvent
Saturated Sodium Bicarbonate Solution	N/A	N/A	As needed	For neutralization

Experimental Protocol

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Caption: Workflow for the chlorination of 2-cyclopropyl-6-methylpyrimidin-4-ol.

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- Setup: In a well-ventilated fume hood, equip a 100 mL round-bottom flask with a magnetic stirrer and a reflux condenser fitted with a calcium chloride drying tube.
- Charging the Flask: To the flask, add 2-cyclopropyl-6-methylpyrimidin-4-ol (4.0 g), toluene (50 mL), and phosphorus oxychloride (25 mL). If using a base, add N,N-diisopropylethylamine at this stage.[8]
- Reaction: Heat the mixture to reflux (approx. 110-120 °C) and maintain for 3-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Removal of Excess Reagent: After the reaction is complete, cool the mixture to room temperature. Carefully remove the excess phosphorus oxychloride and toluene under reduced pressure using a rotary evaporator equipped with a base trap (e.g., NaOH pellets).
- Work-up (CRITICAL SAFETY STEP):
  - Place the flask containing the viscous residue in a large ice-water bath.
  - EXTREMELY CAUTIOUSLY and slowly, add crushed ice in small portions to the residue with vigorous stirring. This reaction is highly exothermic and releases HCl gas.[4] Ensure the fume hood sash is lowered and appropriate PPE is worn.
  - Continue adding ice until the reaction subsides. The mixture should become a manageable aqueous slurry.
- Neutralization and Extraction:
  - Slowly neutralize the acidic aqueous mixture to pH 7-8 by adding saturated sodium bicarbonate solution.
  - Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 75 mL).
  - Combine the organic extracts, wash with brine (1 x 50 mL), and dry over anhydrous sodium sulfate.
- Purification:

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- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude oil/solid by vacuum distillation or column chromatography on silica gel (using a hexane/ethyl acetate gradient) to yield pure **4-Chloro-2-cyclopropyl-6-methylpyrimidine**.

Safety and Hazard Management

Phosphorus Oxychloride ($POCl_3$) is extremely hazardous and requires strict safety protocols.

- Corrosivity and Toxicity: $POCl_3$ is highly corrosive and toxic. Contact with skin or eyes can cause severe burns and permanent damage.[11] Inhalation is corrosive to the respiratory system and can be fatal.[11][12]
- Reactivity: It reacts violently with water, alcohols, and other protic solvents in a highly exothermic reaction, releasing toxic hydrogen chloride and phosphorus oxide gases.[4] NEVER add water directly to bulk $POCl_3$.
- Handling:
  - Always handle $POCl_3$ in a certified, high-performance chemical fume hood.
  - Wear appropriate Personal Protective Equipment (PPE): chemical splash goggles, a full-face shield, heavy-duty chemical-resistant gloves (e.g., butyl rubber), and a flame-resistant lab coat.[11]
  - Ensure an emergency eyewash and safety shower are immediately accessible.
  - Have a neutralizing agent (e.g., sodium bicarbonate) ready for spills.

General Precautions:

- All chemical waste must be disposed of in accordance with local and institutional regulations.
- Perform a thorough risk assessment before beginning any chemical reaction.

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Characterization

The final product, **4-Chloro-2-cyclopropyl-6-methylpyrimidine**, should be characterized to confirm its identity and purity.

- Physical Appearance: Expected to be a colorless to light yellow oil or low-melting solid.
- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR spectroscopy will confirm the structure. Expected ^{1}H NMR signals would include a singlet for the pyrimidine proton, a singlet for the methyl group, and multiplets for the cyclopropyl protons.
- Mass Spectrometry (MS): Will confirm the molecular weight (168.62 g/mol) and show the characteristic isotopic pattern for a monochlorinated compound (M+ and M+2 peaks in an approximate 3:1 ratio).[1]

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